

Safety and handling precautions for 3-Acetamido-4-methylbenzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Acetamido-4-methylbenzoic acid

Cat. No.: B184020

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An In-depth Technical Guide to the Safe Handling of **3-Acetamido-4-methylbenzoic acid**

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling information for **3-Acetamido-4-methylbenzoic acid** (CAS No. 6946-14-1). The following sections detail hazard classifications, personal protective equipment (PPE), emergency procedures, and proper handling and storage protocols to ensure the safety of laboratory and research personnel.

Hazard Identification and Classification

3-Acetamido-4-methylbenzoic acid is classified as harmful if swallowed.[1] While specific data for this compound is limited, data from structurally similar compounds, such as 3-Amino-4-methylbenzoic acid, suggest potential for skin, eye, and respiratory irritation.[2][3][4]

GHS Hazard Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Irritation	Category 2	H315: Causes skin irritation[3][4]
Serious Eye Irritation	Category 2	H319: Causes serious eye irritation[3][4]
Specific target organ toxicity — single exposure (Respiratory tract irritation)*	Category 3	H335: May cause respiratory irritation[3][4]

*Classification based on the closely related compound 3-Amino-4-methylbenzoic acid.

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ NO ₃	[1]
Molecular Weight	193.20 g/mol	[1]
Appearance	Solid (Form/Color not specified, related compounds are white to beige solids)	[5]
Melting Point	177 - 180 °C (for p-Toluic acid, a related compound)	[6]
Solubility	Poorly soluble in water (for related compounds)	[7]
Stability	Stable under recommended storage conditions	[6][8][9]

Experimental and Handling Protocols

Adherence to proper laboratory protocols is critical when working with this compound.

General Handling Protocol

- Ventilation: Always handle **3-Acetamido-4-methylbenzoic acid** in a well-ventilated area, preferably within a chemical fume hood to avoid dust and aerosol formation.[\[3\]](#)[\[6\]](#)[\[10\]](#)
- Hygiene: Practice good industrial hygiene.[\[6\]](#) Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[3\]](#)[\[6\]](#) Contaminated work clothing should not be allowed out of the workplace.
- Dust Avoidance: Avoid creating dust.[\[6\]](#) Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[10\]](#)
- Eye Contact: Avoid contact with eyes.[\[2\]](#)[\[10\]](#)
- Skin Contact: Avoid contact with skin and clothing.[\[2\]](#)[\[8\]](#)[\[10\]](#)
- Inhalation/Ingestion: Avoid breathing dust, vapors, mist, or gas.[\[2\]](#)[\[3\]](#)[\[6\]](#) Do not ingest.[\[8\]](#)

Storage Protocol

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Store locked up.[\[3\]](#)
- Store apart from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[9\]](#)

Waste Disposal Protocol

- Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[2\]](#)[\[3\]](#)
- Offer surplus and non-recyclable solutions to a licensed disposal company.[\[6\]](#)

Exposure Controls & Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are essential to minimize exposure.

Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale and Source(s)
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	Must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [2] [6] [10]
Skin Protection	Handle with chemically resistant, impervious gloves (e.g., nitrile rubber).	Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. [6] [10]
Body Protection	Laboratory coat. Wear appropriate protective clothing to prevent skin exposure.	Protects against incidental skin contact. [5] [10]
Respiratory Protection	Use a NIOSH/CEN approved respirator if dust is generated and ventilation is inadequate.	Required when exposure limits are exceeded or irritation is experienced. [6] [10]

Emergency Procedures

First Aid Measures

Immediate action is required in case of exposure. Always show the Safety Data Sheet (SDS) to the attending physician.[\[6\]](#)

Exposure Route	First Aid Protocol
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. [2] [3] [6]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention. [2] [3] [6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [2] [3] [6] [10]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately. [2] [3] [6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Special Hazards: Thermal decomposition can release irritating gases and vapors, including carbon oxides and nitrogen oxides (NOx).[\[2\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[\[2\]](#)[\[6\]](#)[\[10\]](#)

Accidental Release Measures (Spill Protocol)

- Personal Precautions: Use personal protective equipment (see Section 4). Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust and prevent contact with skin and eyes.[\[2\]](#)[\[6\]](#)[\[10\]](#)
- Environmental Precautions: Do not let the product enter drains.[\[6\]](#)

- Containment and Cleanup: Pick up and arrange disposal without creating dust. Sweep up and shovel the material into suitable, closed containers for disposal.[2][4][6]

Stability and Reactivity

- Reactivity: No specific data available. Based on related compounds, it is not expected to be highly reactive under normal conditions.[2]
- Chemical Stability: The compound is stable under recommended storage conditions.[2][6][8][9]
- Conditions to Avoid: Avoid formation of dust.[6][10] Incompatible products.[2][8]
- Incompatible Materials: Strong oxidizing agents.[2][9]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, and nitrogen oxides.[2]

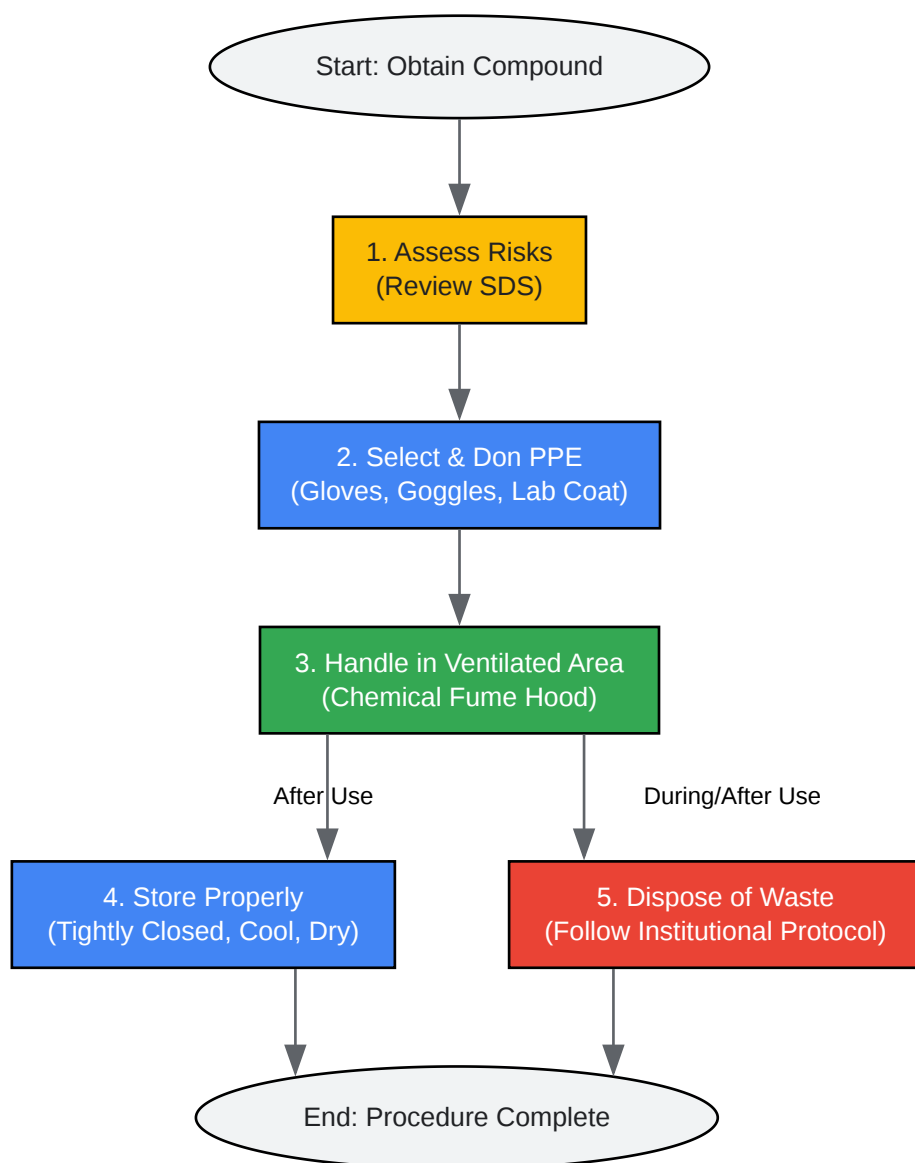
Toxicological Information

Detailed toxicological properties have not been thoroughly investigated for this specific compound.[6] The primary known hazard is acute oral toxicity.

- Acute Toxicity:
 - LD50 Oral - Mouse - 2,340 mg/kg (Data for p-Toluic acid, a related compound). Remarks indicated behavioral and metabolic changes.[6]
- Carcinogenicity:
 - No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.[6]

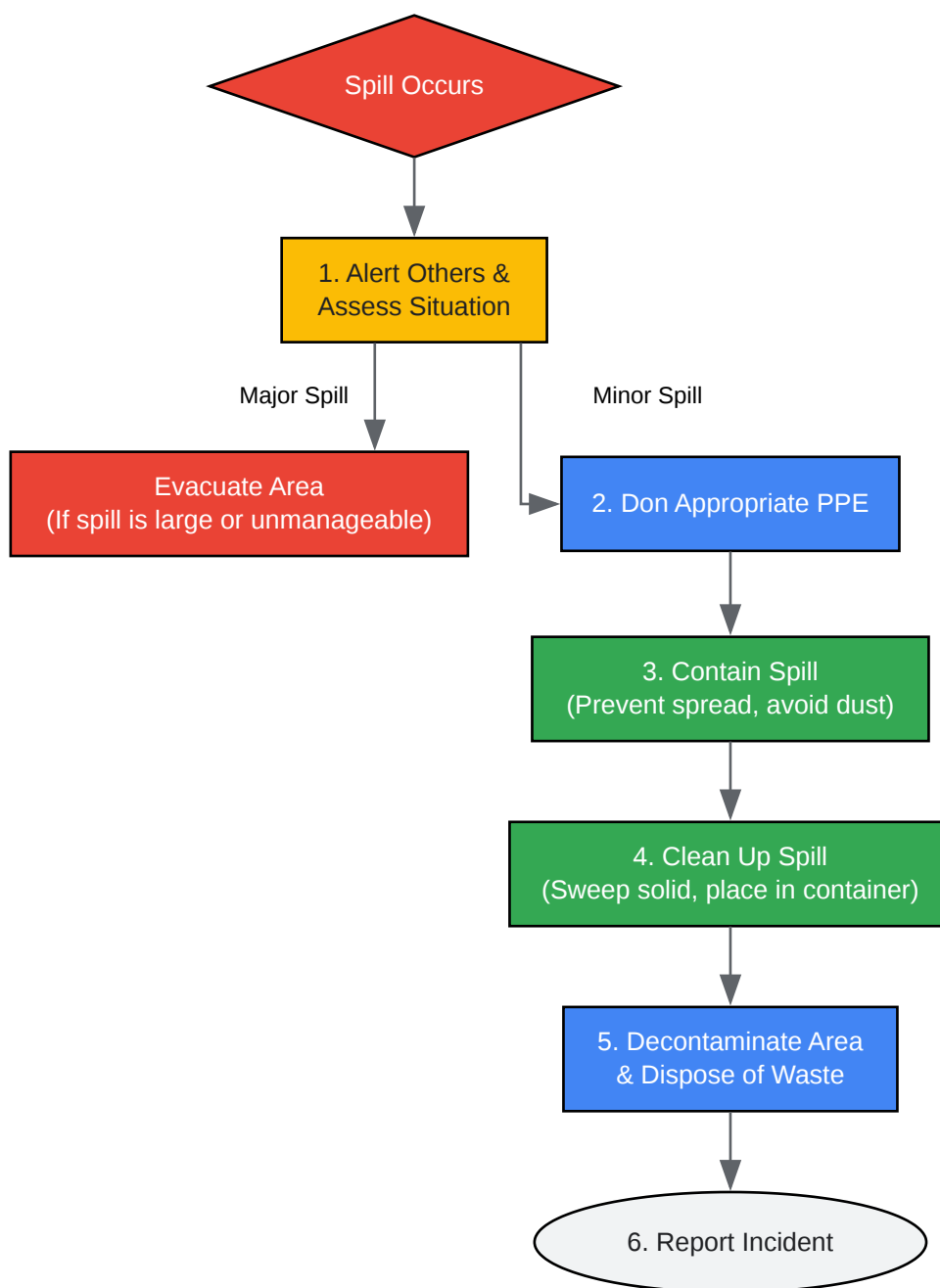
Visual Workflows and Diagrams

The following diagrams illustrate key safety and handling workflows for **3-Acetamido-4-methylbenzoic acid**.



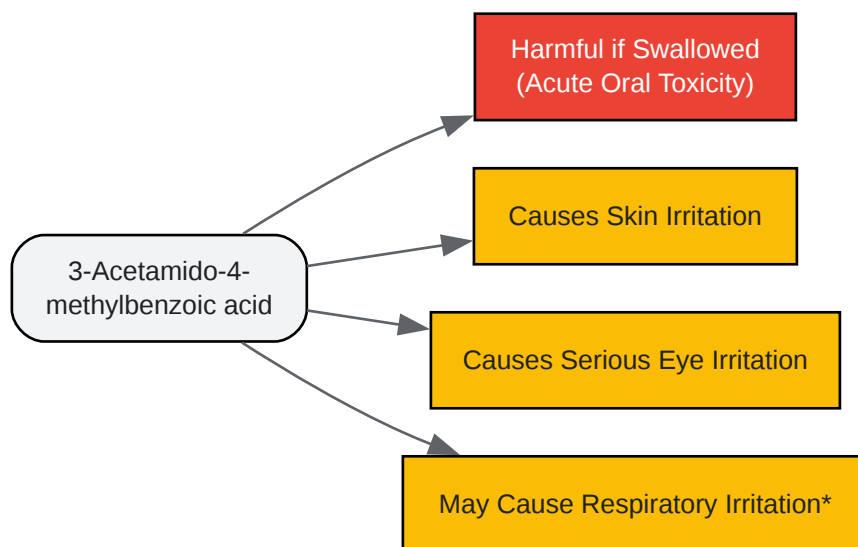
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Caption: General laboratory handling workflow for **3-Acetamido-4-methylbenzoic acid**.



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Caption: Emergency response protocol for an accidental spill.



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Caption: Logical relationship of primary chemical hazards (*based on analogue data).

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- To cite this document: BenchChem. [Safety and handling precautions for 3-Acetamido-4-methylbenzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184020#safety-and-handling-precautions-for-3-acetamido-4-methylbenzoic-acid]

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